

Cost-Effectiveness Analysis: Oraqix® vs. Traditional Anesthetics in Periodontal Procedures

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Compound of Interest

Compound Name: Oraqix

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A Comparative Guide for Researchers and Drug Development Professionals

The landscape of dental anesthetics is evolving, with a growing emphasis on patient comfort and procedural efficiency. **Oraqix®**, a needle-free, subgingival anesthetic gel, presents a notable alternative to traditional local anesthetic injections for periodontal procedures such as scaling and root planing (SRP). This guide provides a comprehensive cost-effectiveness analysis of **Oraqix** compared to traditional anesthetics, supported by available clinical data and detailed experimental methodologies.

Executive Summary

Oraqix (lidocaine and prilocaine periodontal gel) 2.5%/2.5% offers a unique value proposition by eliminating the need for needle-based injections, thereby reducing patient anxiety and improving the overall treatment experience. While direct cost-effectiveness analyses with metrics like Incremental Cost-Effectiveness Ratios (ICERs) are not readily available in published literature, a qualitative and semi-quantitative comparison based on clinical efficacy, procedural time, cost, and patient-reported outcomes suggests that **Oraqix** can be a cost-effective option in specific patient populations, particularly those with needle phobia or sensitivity. Its rapid onset and localized effect contribute to efficient workflow and high patient acceptance.^[1]

Data Presentation: Quantitative Comparison

The following tables summarize the key quantitative data comparing **Oraqix** with traditional anesthetics.

Table 1: Efficacy and Procedural Characteristics

Parameter	Oraqix® (2.5% Lidocaine/2.5% Prilocaine Gel)	Traditional Injectable Anesthetics (e.g., 2% Lidocaine with Epinephrine)	Traditional Topical Anesthetics (e.g., 20% Benzocaine)
Onset of Anesthesia	30 seconds [1] [2] [3] [4]	2-5 minutes	1-2 minutes
Duration of Anesthesia	Approximately 20 minutes [1] [2] [3] [4]	1-3 hours (depending on formulation)	10-15 minutes
Pain Reduction (vs. Placebo)	Statistically significant reduction in pain scores (e.g., VAS, VRS). [3] [5]	Well-established, profound anesthesia.	Moderate pain reduction, often insufficient for invasive procedures. [5]
Patient Preference (vs. Injection)	High preference (70% of patients in one study). [6]	Lower preference, often associated with fear and anxiety. [1]	N/A
Need for Re-anesthetization	May be required for longer procedures. [1]	Infrequent.	Frequent if used for procedural pain control.

Table 2: Cost Comparison

Anesthetic	Estimated Cost per Unit	Typical Use per Procedure (Quadrant SRP)	Estimated Cost per Procedure
Oraqix®	\$7 - \$13.5 per 1.7g cartridge[7][8][9]	1 cartridge[3][4][6]	\$7 - \$13.5
Traditional Injectable Anesthetics	Cost of local anesthesia is often bundled into the overall procedure cost.[10] Estimated cost per procedure ranges from \$50 to \$200.[11]	1-2 cartridges	Included in procedural fee.
Traditional Topical Anesthetics	Varies by formulation, generally low cost.	Minimal	Minimal, often considered part of overhead.

Note: Costs are estimates and can vary based on supplier, location, and insurance coverage.

Experimental Protocols

The clinical data cited in this guide are derived from studies with rigorous experimental designs. Below are representative methodologies.

Protocol 1: Randomized Controlled Trial (RCT) Comparing Oraqix to Placebo for Scaling and Root Planing (SRP)

- Objective: To evaluate the efficacy and safety of **Oraqix** in reducing pain during SRP compared to a placebo gel.
- Study Design: A multi-center, randomized, double-blind, placebo-controlled, split-mouth or parallel-group study.

- Patient Population: Adult patients with chronic periodontitis requiring SRP in at least two quadrants. Patients with a history of sensitivity to amide-type anesthetics are typically excluded.
- Intervention:
 - Test Group: Application of **Oraqix** (2.5% lidocaine and 2.5% prilocaine) gel into the periodontal pockets of the designated quadrant(s) until the gel is visible at the gingival margin. A 30-second waiting period is observed before initiating the procedure.[\[4\]](#)
 - Control Group: Application of a placebo gel with the same appearance and consistency.
- Outcome Measures:
 - Primary Endpoint: Patient-reported pain intensity using a 100-mm Visual Analog Scale (VAS) or a Numerical Rating Scale (NRS) immediately following the procedure.[\[3\]](#)[\[5\]](#)
 - Secondary Endpoints: Verbal Rating Scale (VRS) for pain, need for rescue anesthesia, patient and operator satisfaction, and incidence of adverse events.
- Data Analysis: Statistical comparison of pain scores between the test and control groups using appropriate parametric or non-parametric tests (e.g., t-test, Mann-Whitney U test).

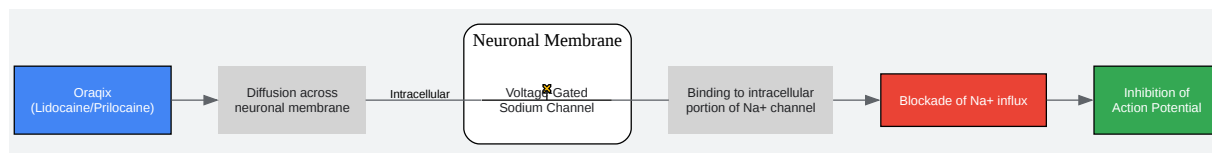
Protocol 2: Crossover Study Comparing Patient Preference for Oraqix vs. Infiltration Anesthesia

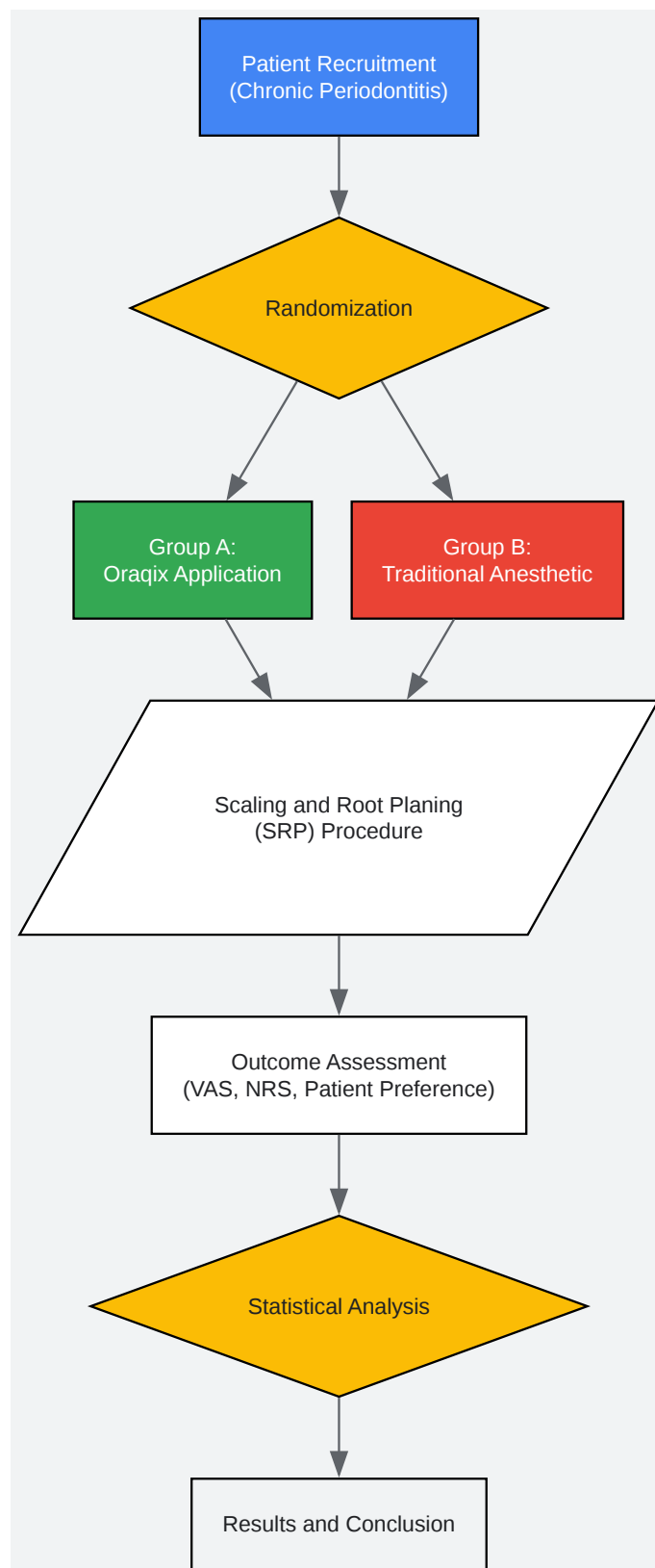
- Objective: To assess patient preference for **Oraqix** versus traditional injectable anesthesia for SRP.
- Study Design: An open-label, randomized, crossover study.
- Patient Population: Adult patients requiring SRP in two separate appointments. Patients with a stated fear of needles may be specifically included to assess this subpopulation.
- Intervention:

- Visit 1: Patients are randomly assigned to receive either **Oraqix** or infiltration anesthesia (e.g., 2% lidocaine with epinephrine) for SRP in one quadrant.
- Visit 2: Patients receive the alternative anesthetic for SRP in another quadrant.
- Outcome Measures:
 - Primary Endpoint: Patient preference for the anesthetic method, assessed via a questionnaire at the end of the second visit.[\[6\]](#)
 - Secondary Endpoints: Patient-reported pain during injection and procedure (using VAS/NRS), post-procedural numbness and discomfort, and willingness to pay for the preferred method.
- Data Analysis: Comparison of preference ratings using chi-square or McNemar's test. Pain and discomfort scores are compared using paired statistical tests.

Mandatory Visualization

Signaling Pathway of Amide Local Anesthetics





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References

- 1. Oraqix is a safe alternative to injectable anesthesia | Inside Dentistry [insidedentistry.net]
- 2. Oraqix Dispenser & Periodontal Gel | Dentsply Sirona USA [dentsplysirona.com]
- 3. A randomized placebo-controlled trial to evaluate a novel noninjectable anesthetic gel with thermosetting agent during scaling and root planing in chronic periodontitis patients - PMC [pmc.ncbi.nlm.nih.gov]
- 4. docetp.mpa.se [docetp.mpa.se]
- 5. Anesthetic efficacy of Oraqix® versus Hurricaine® and placebo for pain control during non-surgical periodontal treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ORAQIX - CT-1819 - English version [has-sante.fr]
- 7. suprememed.com [suprememed.com]
- 8. net32.com [net32.com]
- 9. Astra Oraqix Lidocaine & Prilocaine Periodontal Gel 20 - 1.7g Cartridges/box [k-dental.ca]
- 10. quora.com [quora.com]
- 11. theteethdoctors.com [theteethdoctors.com]
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